

Technical Guide: Ethyl (2S)-2-hydroxypent-4-enoate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ethyl (2S)-2-hydroxypent-4-enoate

CAS No.: 104196-81-8

Cat. No.: B6150380

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Ethyl (2S)-2-hydroxypent-4-enoate**, a chiral α -hydroxy ester with significant applications in synthetic organic chemistry. The information presented herein is intended to support research and development activities by providing key physicochemical data, experimental context, and a comparative analysis with structurally related molecules.

Physicochemical Properties

The fundamental properties of **Ethyl (2S)-2-hydroxypent-4-enoate** are summarized below. These data are critical for experimental design, reaction monitoring, and product characterization.

Property	Value
Molecular Formula	C ₇ H ₁₂ O ₃ [1][2]
Molecular Weight	144.17 g/mol [1][2]
CAS Number	157920-22-4[1][2][3]
Predicted Boiling Point	191.2 ± 20.0 °C[2]
Predicted Density	1.025 ± 0.06 g/cm ³ [2]
Synonyms	Ethyl 2-Hydroxy-4-pentenoate[1]

Structural and Chemical Characteristics

Ethyl (2S)-2-hydroxypent-4-enoate is an organic compound featuring a pent-4-enoate backbone with a hydroxyl group at the C2 position.[3] Its structure contains a chiral center at the second carbon, leading to (R)- and (S)-enantiomers.[3] This chirality is a determinant factor in its biological interactions.[3] The presence of a terminal alkene group makes the molecule reactive and suitable for a variety of chemical transformations.[3]

The molecule's functional groups—ester, alcohol, and alkene—allow it to undergo several key reactions:

- Oxidation: The secondary hydroxyl group can be oxidized to a ketone.
- Reduction: The ester group can be reduced to a primary alcohol.
- Substitution: The hydroxyl group is amenable to substitution with other functional groups.[3]

Experimental Protocols

Synthesis via Tin-Mediated Reaction

A common synthesis method involves a tin-mediated reaction of ethyl glyoxylate with allyl bromide.[3]

- Reagents: Ethyl glyoxylate, allyl bromide, powdered tin.

- Solvent: Ethanol.
- Conditions: The reaction is conducted under sonication.
- Yield: This method has been reported to yield the product as a colorless oil with 65% efficiency.[3]
- Characterization: Key spectroscopic data for the synthesized product include:
 - $^1\text{H NMR}$ (CDCl_3): δ 5.80 (dddd, $J = 17.2, 10.2, 7.2$ Hz, 1H, $\text{CH}_2=\text{CH}$), 4.31–4.19 (m, 3H, OCH_2CH_3 and OH), 1.30 (t, $J = 7.1$ Hz, 3H, CH_3).[3]

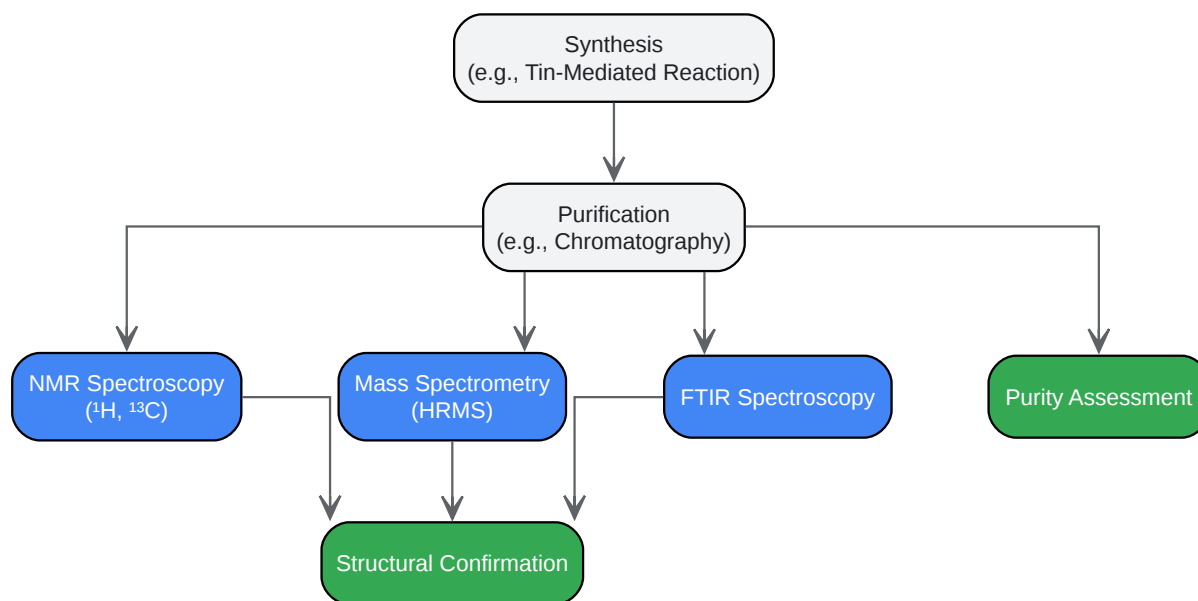
Comparative Analysis

Understanding the properties of **Ethyl (2S)-2-hydroxypent-4-enoate** is enhanced by comparing it to structurally similar compounds.

Compound Name	Key Structural Difference	Impact on Properties
Ethyl 2-hydroxybutanoate	Lacks the C4-C5 double bond.	Reduced reactivity due to the absence of the alkene group. [3]
Ethyl 4-hydroxypent-2-enoate	Positional isomer with the hydroxyl group at C4 and the double bond at C2.	Alters the electronic and steric environment, leading to different reactivity patterns.[3]
Ethyl 2-cyanopent-4-enoate	Hydroxyl group at C2 is replaced by a cyano (-CN) group.	The electron-withdrawing nature of the cyano group increases the electrophilicity at C2 and reduces hydrogen-bonding capacity.

Visualization of Analytical Workflow

The following diagram illustrates a typical workflow for the characterization and analysis of **Ethyl (2S)-2-hydroxypent-4-enoate**, from synthesis to structural confirmation.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemscene.com [chemscene.com]
- 2. ethyl 2-hydroxypent-4-enoate CAS#: 157920-22-4 [chemicalbook.com]
- 3. Ethyl 2-hydroxypent-4-enoate | 157920-22-4 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [Technical Guide: Ethyl (2S)-2-hydroxypent-4-enoate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b6150380/docs#technical-guide-ethyl-2s-2-hydroxypent-4-enoate\]](https://www.benchchem.com/product/b6150380/docs#technical-guide-ethyl-2s-2-hydroxypent-4-enoate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)